

Personal protective equipment for handling hCAIX-IN-5

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Compound of Interest

Compound Name: hCAIX-IN-5

Cat. No.: B12410941

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Essential Safety and Handling Guide for hCAIX-IN-5

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **hCAIX-IN-5** is not publicly available. The information provided herein is compiled from publicly accessible data for structurally related compounds and general laboratory safety principles. This guide is intended for informational purposes only and does not substitute for a formal risk assessment, which should be conducted by qualified personnel before handling this compound.

hCAIX-IN-5, also known as compound 6b, is a potent and selective inhibitor of human carbonic anhydrase IX (hCAIX), a transmembrane enzyme associated with tumor hypoxia. Its CAS number is 2451479-57-3. Due to its novelty as a research chemical, detailed toxicological and safety data are limited. Therefore, cautious handling is paramount.

Personal Protective Equipment (PPE)

Standard laboratory PPE is required when handling **hCAIX-IN-5** to minimize exposure.

PPE Category	Specific Recommendations
Eye/Face Protection	Chemical safety goggles or a face shield are mandatory to protect against splashes.
Skin Protection	A lab coat must be worn. Nitrile gloves are recommended; change them immediately if contaminated.
Respiratory Protection	If handling the solid form and there is a risk of dust generation, use a NIOSH-approved respirator with a particulate filter. If working with solutions, a fume hood is recommended.
Hand Protection	Impermeable gloves (e.g., nitrile) should be worn.

Operational and Disposal Plans

Handling and Storage:

- **Handling:** Handle in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of any dust or aerosols. Avoid direct contact with skin and eyes. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly sealed container in a cool, dry place. Based on supplier information, storage at room temperature is acceptable.

Spill Management:

- In case of a small spill, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- For larger spills, evacuate the area and follow emergency procedures.

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₅ N ₃ O ₅ S ₂	CymitQuimica
CAS Number	2451479-57-3	MedchemExpress
Ki for hCAI	>10000 nM	MedchemExpress[1]
Ki for hCAII	>10000 nM	MedchemExpress[1]
Ki for hCAIV	130.7 nM	MedchemExpress[1]
Ki for hCAIX	829.1 nM	MedchemExpress[1]

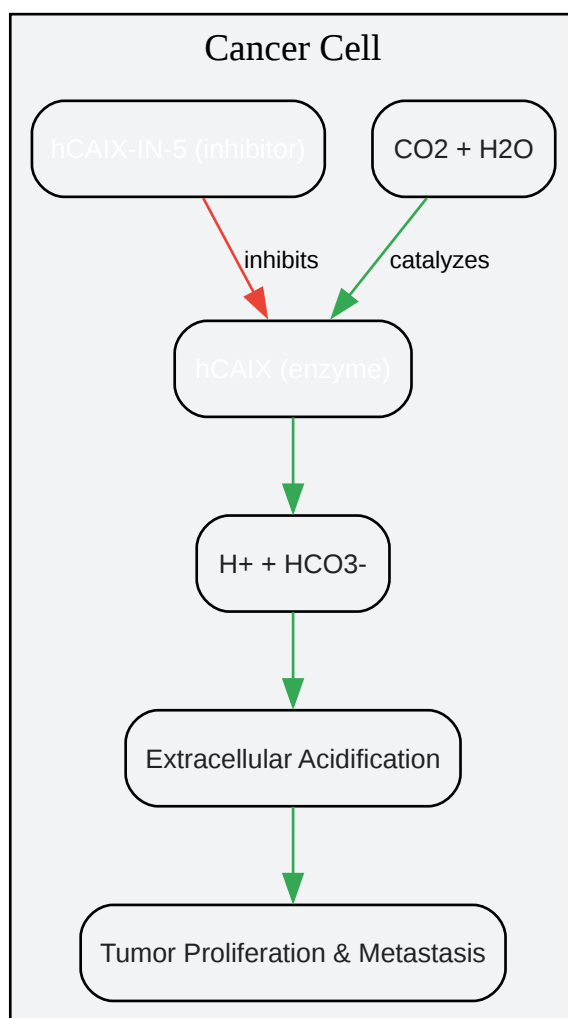
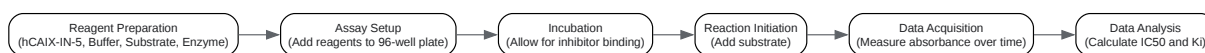
Experimental Protocols

The following is a generalized protocol for an in vitro carbonic anhydrase inhibition assay, based on the primary literature describing **hCAIX-IN-5**.

Carbonic Anhydrase IX Inhibition Assay:

- Reagent Preparation:
 - Prepare a stock solution of **hCAIX-IN-5** in a suitable solvent (e.g., DMSO).
 - Prepare a buffer solution (e.g., Tris-HCl) at the optimal pH for the enzyme.
 - Prepare a solution of the substrate, 4-nitrophenyl acetate (NPA).
 - Prepare a solution of purified human carbonic anhydrase IX.
- Assay Procedure:
 - Add the buffer, **hCAIX-IN-5** at various concentrations, and the enzyme solution to a 96-well plate.
 - Incubate the plate at a controlled temperature (e.g., 25°C) for a predefined period to allow for inhibitor-enzyme binding.

- Initiate the reaction by adding the NPA substrate to each well.
- Monitor the hydrolysis of NPA to 4-nitrophenol by measuring the absorbance at a specific wavelength (e.g., 400 nm) over time using a plate reader.
- Data Analysis:
 - Calculate the rate of reaction for each inhibitor concentration.
 - Determine the IC_{50} value by plotting the reaction rate against the inhibitor concentration.
 - Convert the IC_{50} to a K_i value using the Cheng-Prusoff equation.



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References

- 1. researchgate.net [researchgate.net]
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